

Spectroscopic Profile of 3-Ethylhexanal: A Technical Guide

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Compound of Interest

Compound Name: 3-Ethylhexanal

CAS No.: 18513-34-3

Cat. No.: B15887367

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Introduction

This technical guide provides a comprehensive overview of the predicted spectroscopic data for **3-Ethylhexanal** ($C_8H_{16}O$), a branched-chain aliphatic aldehyde. Due to the limited availability of experimentally derived public data for this specific compound, this document presents a detailed, predicted spectroscopic profile based on established principles of Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS). This guide is intended for researchers, scientists, and professionals in drug development and chemical analysis, offering a foundational dataset and standardized protocols for the spectroscopic characterization of **3-Ethylhexanal** and related compounds.

Predicted Spectroscopic Data

The following sections and tables summarize the predicted spectroscopic data for **3-Ethylhexanal**. These predictions are derived from established chemical shift ranges, characteristic infrared absorption frequencies, and known mass spectrometry fragmentation patterns for aliphatic aldehydes.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique for elucidating the carbon-hydrogen framework of a molecule. The predicted ^1H and ^{13}C NMR data for **3-Ethylhexanal** are presented below.

Table 1: Predicted ^1H NMR Data for **3-Ethylhexanal**

Solvent: CDCl_3 , Reference: TMS (δ 0.00 ppm)

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
~9.76	Triplet (t)	1H	H1 (Aldehyde)
~2.42	Doublet of Triplets (dt)	2H	H2
~1.60	Multiplet (m)	1H	H3
~1.25 - 1.40	Multiplet (m)	6H	H4, H5, H7
~0.90	Triplet (t)	6H	H6, H8

Table 2: Predicted ^{13}C NMR Data for **3-Ethylhexanal**

Solvent: CDCl_3 , Broadband Proton Decoupled

Chemical Shift (δ , ppm)	Carbon Assignment
~203	C1 (Carbonyl)
~52	C2
~45	C3
~29	C4
~25	C5
~23	C7
~14	C6
~11	C8

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule. The predicted characteristic IR absorption bands for **3-Ethylhexanal**, consistent with an aliphatic aldehyde, are detailed below.

Table 3: Predicted IR Absorption Data for **3-Ethylhexanal**

Wavenumber (cm ⁻¹)	Intensity	Vibration Type	Functional Group
~2960, ~2870	Strong	C-H Stretch	Alkyl (CH ₃ , CH ₂)
~2820, ~2720	Medium, Sharp	C-H Stretch	Aldehyde (CHO)
~1730	Strong, Sharp	C=O Stretch	Aldehyde (Saturated)
~1465	Medium	C-H Bend	Alkyl (CH ₂)
~1380	Medium	C-H Bend	Alkyl (CH ₃)

Mass Spectrometry (MS)

Mass spectrometry provides information about the mass-to-charge ratio of a molecule and its fragments, which helps in determining the molecular weight and structure. For **3-Ethylhexanal** (Molecular Weight: 128.21 g/mol), a weak molecular ion peak is expected.[\[1\]](#)

Table 4: Predicted Mass Spectrometry Data for **3-Ethylhexanal**

m/z	Predicted Identity	Fragmentation Pathway
128	$[M]^+$	Molecular Ion
99	$[M - C_2H_5]^+$	α -cleavage
85	$[M - C_3H_7]^+$	α -cleavage
71	$[M - C_4H_9]^+$	β -cleavage
57	$[C_4H_9]^+$	Alkyl fragment
44	$[C_2H_4O]^+$	McLafferty Rearrangement
29	$[CHO]^+$	α -cleavage

Experimental Protocols

The following are generalized protocols for obtaining spectroscopic data for a liquid sample such as **3-Ethylhexanal**.

NMR Spectroscopy Protocol

- Sample Preparation:
 - Accurately weigh approximately 10-20 mg of **3-Ethylhexanal** into a clean, dry vial.
 - Add approximately 0.6-0.7 mL of a deuterated solvent (e.g., Chloroform-d, $CDCl_3$).[\[2\]](#)
 - Ensure the sample is fully dissolved, using gentle vortexing if necessary.
 - Using a Pasteur pipette, transfer the solution into a clean 5 mm NMR tube.[\[3\]](#)
 - The final solution height in the tube should be approximately 4-5 cm.
- Data Acquisition:
 - Insert the NMR tube into the spectrometer's spinner and place it in the magnet.
 - Lock the spectrometer on the deuterium signal of the solvent.

- Shim the magnetic field to achieve optimal homogeneity and resolution.
- Tune and match the probe for the desired nucleus (^1H or ^{13}C).
- Acquire the ^1H spectrum, followed by the broadband proton-decoupled ^{13}C spectrum. Standard pulse programs are typically used.

IR Spectroscopy Protocol

- Sample Preparation (Neat Liquid):
 - Place one drop of liquid **3-Ethylhexanal** onto the surface of a clean, dry salt plate (e.g., NaCl or KBr).[\[4\]](#)
 - Carefully place a second salt plate on top of the first, allowing the liquid to spread into a thin, uniform film between the plates.[\[4\]](#)
- Data Acquisition:
 - Place the "sandwich" of salt plates into the sample holder of the FT-IR spectrometer.
 - Acquire a background spectrum of the empty spectrometer.
 - Acquire the sample spectrum.
 - The final spectrum is typically presented in terms of percent transmittance versus wavenumber (cm^{-1}).

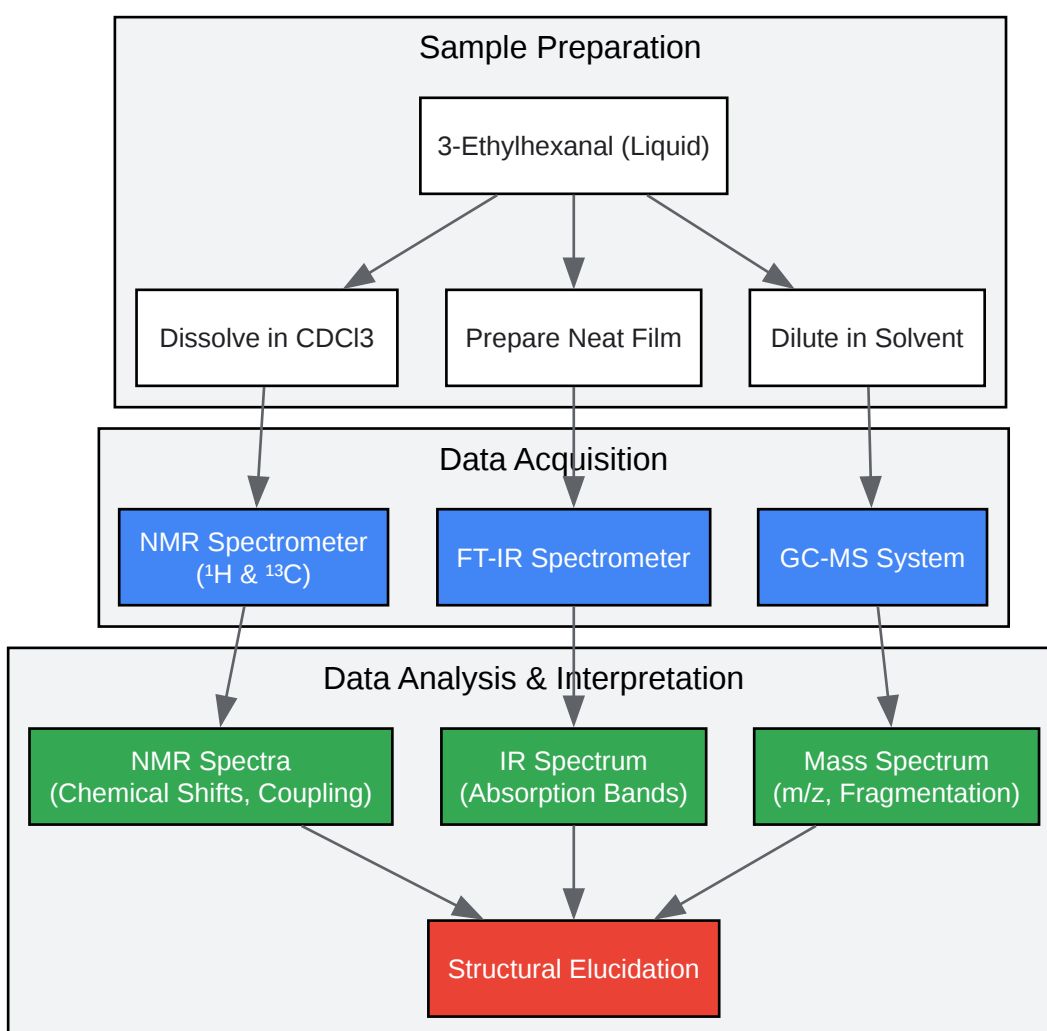
Mass Spectrometry Protocol (GC-MS)

- Sample Preparation:
 - Prepare a dilute solution of **3-Ethylhexanal** (e.g., 1 mg/mL) in a volatile organic solvent such as dichloromethane or hexane.
- Data Acquisition:
 - Inject a small volume (e.g., 1 μL) of the prepared solution into the Gas Chromatograph-Mass Spectrometer (GC-MS) system.

- The sample is vaporized and separated based on its components' boiling points and interactions with the GC column.
- As **3-Ethylhexanal** elutes from the GC column, it enters the mass spectrometer.
- The molecules are ionized, typically using Electron Ionization (EI).
- The resulting ions (the molecular ion and various fragments) are separated by their mass-to-charge ratio (m/z) by the mass analyzer and detected.

Visualization of Analytical Workflow

The following diagram illustrates the logical workflow for the complete spectroscopic analysis of **3-Ethylhexanal**.



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